

Essential Safety and Operational Guide for 2-[(Dimethylamino)methylene]-1,3-cyclohexanedione

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Compound of Interest

Compound Name: 2-[(Dimethylamino)methylene]-1,3-cyclohexanedione

Cat. No.: B1269523

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-[(Dimethylamino)methylene]-1,3-cyclohexanedione**. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Physical and Chemical Properties

Property	Value
Molecular Formula	C9H13NO2
Molecular Weight	167.21 g/mol
Appearance	Light orange solid
Melting Point	116-118 °C
Storage Temperature	Store in freezer, under -20°C

Personal Protective Equipment (PPE)

To ensure the safe handling of **2-[(Dimethylamino)methylene]-1,3-cyclohexanedione**, the following personal protective equipment is mandatory.

Category	Recommended Equipment	Specification
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards.	Conforming to EN166 or OSHA's 29 CFR 1910.133.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing such as a lab coat. For larger quantities or splash potential, an apron and/or rubber boots are recommended.	Ensure gloves are compatible with the substance and regularly inspected for degradation.
Respiratory Protection	Not required under normal use with adequate ventilation. If dust or aerosols are generated, use a NIOSH-approved respirator.	
Hand Protection	Wear appropriate protective gloves.	Change contaminated gloves.

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Ensure adequate ventilation in the handling area. Eyewash stations and safety showers must be readily accessible.
- Precautions for Safe Handling: Avoid contact with skin, eyes, and clothing.[1] Do not breathe dust or vapors.[1] Wash hands and any exposed skin thoroughly after handling.[1] Keep away from heat, sparks, open flames, and other ignition sources.[1]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2] Store in a freezer at temperatures under -20°C. It is sensitive to heat and light.[2]

Spill and Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid dust formation.
- Environmental Precautions: Prevent the chemical from entering drains.
- Containment and Cleanup: Sweep up the spilled solid material and place it into a suitable container for disposal.

Disposal Plan:

- Dispose of the chemical and its container in accordance with local, regional, and national regulations.^[1] It is recommended to use a licensed chemical waste disposal service. Do not empty into drains.^[2]

Experimental Protocol: Synthesis of 2-[(Dimethylamino)methylene]-1,3-cyclohexanedione

This protocol describes the synthesis of the target compound from 1,3-cyclohexanedione and dimethylformamide dimethylacetal.^[3]

Materials:

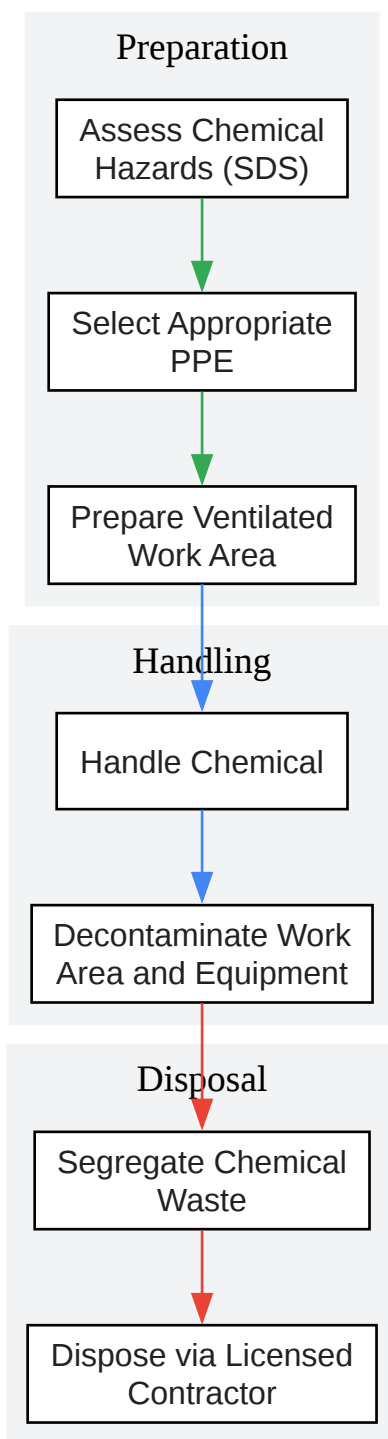
- 1,3-Cyclohexanedione (11.2 g, 100 mmol)
- Dimethylformamide dimethylacetal (28 mL)
- Ethyl acetate
- Round-bottom flask
- Reflux condenser
- Rotary evaporator
- Recrystallization apparatus

Procedure:

- Suspend 1,3-cyclohexanedione in dimethylformamide dimethylacetal in a round-bottom flask.
- Heat the mixture at reflux for 1 hour.
- Cool the reaction mixture to room temperature.
- Evaporate the solvent using a rotary evaporator to yield an orange solid.
- Recrystallize the crude product from ethyl acetate to obtain light orange needles of 2-dimethylaminomethylene-1,3-cyclohexanedione.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **2-[(Dimethylamino)methylene]-1,3-cyclohexanedione** from receipt to disposal.



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References

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